

Application Note: Detection and Quantification of N-nitroso-desmethyl-cyclobenzaprine in Pharmaceutical Samples

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-cyclobenzaprine*

Cat. No.: *B15813342*

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Introduction

N-nitrosamines are a class of chemical compounds classified as probable human carcinogens based on animal studies.[1] Their presence in pharmaceuticals is a significant safety concern, leading regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) to establish strict limits and require rigorous testing.[1][2] **N-nitroso-desmethyl-cyclobenzaprine** is a Nitrosamine Drug Substance-Related Impurity (NDSRI) associated with Cyclobenzaprine, a widely prescribed muscle relaxant.[3][4] Cyclobenzaprine is structurally similar to tricyclic antidepressants and is metabolized in part via N-demethylation, a process mediated by cytochrome P-450 enzymes.[5][6] The resulting secondary amine intermediate can react with nitrosating agents to form **N-nitroso-desmethyl-cyclobenzaprine**.

This application note provides a detailed protocol for the sensitive detection and quantification of **N-nitroso-desmethyl-cyclobenzaprine** in cyclobenzaprine active pharmaceutical ingredients (APIs) and finished drug products using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). This technique is highly suitable for this analysis due to its high sensitivity and selectivity, which are necessary for detecting trace-level impurities.[7][8] The

U.S. FDA has established an Acceptable Intake (AI) limit of 26.5 ng/day for **N-nitroso-desmethyl-cyclobenzaprine**, categorizing it as a Potency Category 1 NDSRI.[3]

Analyte Information

- Compound Name: **N-nitroso-desmethyl-cyclobenzaprine**
- Synonyms: N-Nitroso Cyclobenzaprine Related Compound B[3]
- Chemical Formula: C₁₉H₁₈N₂O[9]
- Molecular Weight: 290.36 g/mol [10]
- Structure: (Structure can be found on PubChem, CID 171381002)[9]

Principle of the Method

This method utilizes Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for the quantification of **N-nitroso-desmethyl-cyclobenzaprine**. The sample is first prepared by extracting the analyte from the API or drug product matrix. The extract is then injected into a UHPLC system, where **N-nitroso-desmethyl-cyclobenzaprine** is chromatographically separated from the parent drug, cyclobenzaprine, and other matrix components on a C18 reverse-phase column.

Following separation, the analyte is ionized using an electrospray ionization (ESI) source and detected by a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. MRM provides high selectivity and sensitivity by monitoring a specific precursor-to-product ion transition for the analyte.[11] Quantification is achieved by comparing the analyte's peak area in the sample to a calibration curve generated from reference standards of known concentrations.[12]

Experimental Protocols

Reagents and Materials

- **N-nitroso-desmethyl-cyclobenzaprine** reference standard (purity >99%)
- Cyclobenzaprine HCl API and/or tablets

- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Ultrapure water (18.2 MΩ·cm)
- Volumetric flasks, pipettes, and autosampler vials
- Syringe filters (0.22 μm PVDF)
- Analytical balance

Instrumentation

- LC System: Agilent 1290 Infinity II LC system or equivalent.[13]
- Mass Spectrometer: Agilent 6475A triple quadrupole LC/MS or equivalent.[13]
- Analytical Column: Poroshell 120 EC-C18 (2.1 x 100 mm, 2.7 μm) or equivalent.

Preparation of Solutions

- Standard Stock Solution (100 μg/mL): Accurately weigh approximately 1.0 mg of **N-nitroso-desmethyl-cyclobenzaprine** reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with methanol.
- Intermediate Standard Solution (1.0 μg/mL): Dilute 100 μL of the stock solution to 10 mL with a 50:50 (v/v) mixture of methanol and water.
- Calibration Curve Standards (0.05 ng/mL to 10 ng/mL): Prepare a series of calibration standards by serially diluting the intermediate standard solution with a 50:50 (v/v) mixture of methanol and water.[13]
- Sample Preparation (Cyclobenzaprine API): Accurately weigh 50 mg of the API into a 10 mL volumetric flask. Add approximately 7 mL of methanol, sonicate for 10 minutes, then dilute to

volume with methanol. Filter the solution through a 0.22 µm PVDF syringe filter into an autosampler vial.[12] This results in a test concentration of 5 mg/mL.

- **Sample Preparation (Cyclobenzaprine Tablets):** Weigh and finely powder a representative number of tablets (e.g., 10 tablets).[14] Transfer an amount of powder equivalent to 50 mg of cyclobenzaprine into a 15 mL centrifuge tube. Add 10 mL of methanol, shake vigorously on a mechanical shaker for 30 minutes, and then centrifuge at 4500 rpm for 15 minutes.[12] Filter the supernatant through a 0.22 µm PVDF syringe filter into an autosampler vial.

LC-MS/MS Analytical Conditions

The following tables outline the instrumental conditions for the analysis.

Table 1: Liquid Chromatography Parameters

Parameter	Value
Column	Poroshell 120 EC-C18 (2.1 x 100 mm, 2.7 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Gradient Elution	Time (min)
0.0	
8.0	
10.0	
10.1	
12.0	

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Gas Temperature	300 °C
Gas Flow	8 L/min
Nebulizer Pressure	40 psi
Sheath Gas Temp	350 °C
Sheath Gas Flow	11 L/min
Capillary Voltage	3500 V
MRM Transitions	See Table 3

Table 3: MRM Transitions for **N-nitroso-desmethyl-cyclobenzaprine**

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (V)
N-nitroso-desmethyl-cyclobenzaprine (Quantifier)	291.1	261.1	100	15
N-nitroso-desmethyl-cyclobenzaprine (Qualifier)	291.1	231.1	100	25

(Note: MRM transitions are proposed based on the compound's structure. The precursor ion $[M+H]^+$ is 291.1. Product ion 261.1 corresponds to the loss of the nitroso group ($-N=O$). These values must be optimized experimentally on the specific instrument used.)[\[13\]](#)

Data Presentation and System Suitability

The analytical method should be validated according to ICH Q2(R1) guidelines.[\[11\]](#) Key validation parameters are summarized below with typical expected results.

Table 4: Summary of Method Validation Parameters (Example Data)

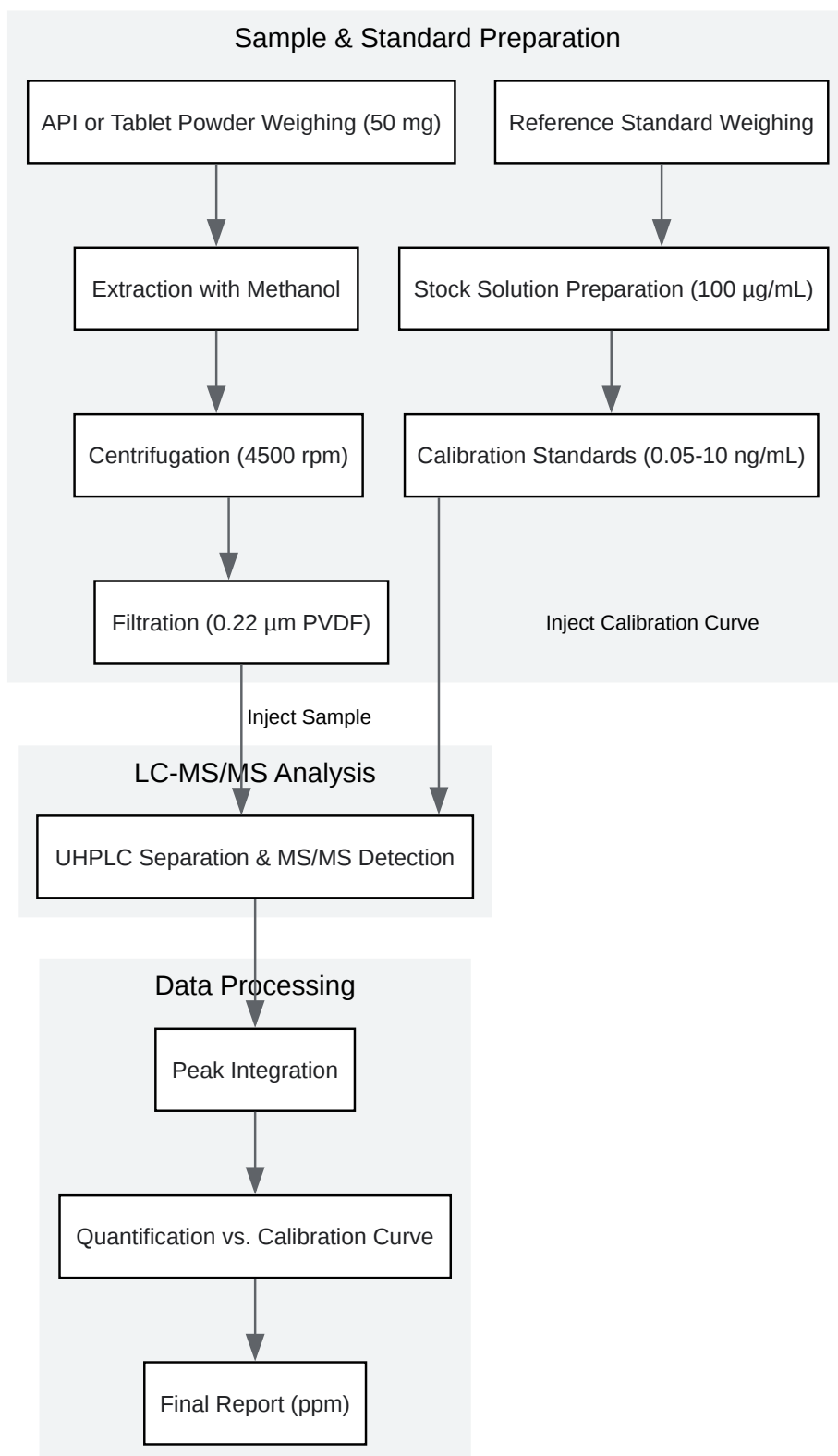
Parameter	Acceptance Criteria	Example Result
Linearity Range	0.05 - 10 ng/mL	0.05 - 10 ng/mL
Correlation Coefficient (r^2)	≥ 0.995	> 0.999
Limit of Detection (LOD)	S/N ratio > 3	0.05 ng/mL (0.01 ppm) [13]
Limit of Quantitation (LOQ)	S/N ratio > 10	0.1 ng/mL (0.02 ppm) [13]
Accuracy (% Recovery)	80 - 120%	95.2 - 104.5%
Precision (% RSD)	$\leq 15\%$ at LOQ	$< 10\%$

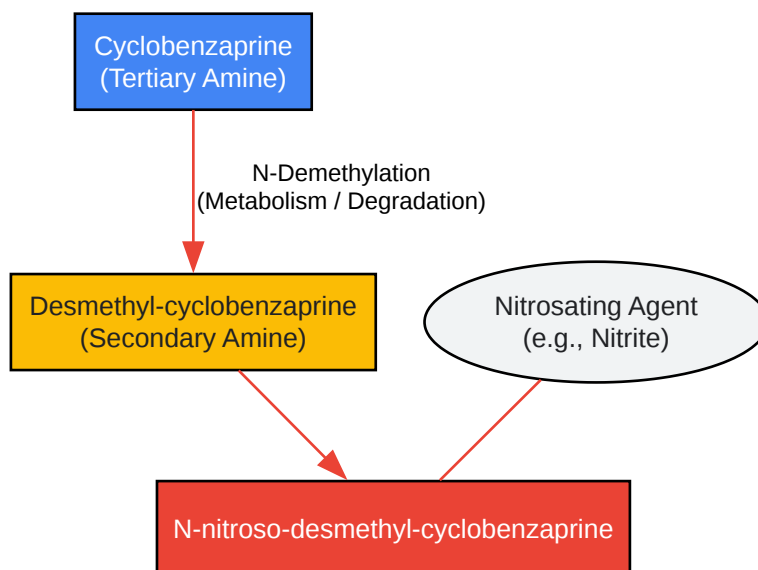
(Note: ppm values are calculated with respect to a 5 mg/mL sample concentration.)[\[13\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the detection of **N-nitroso-desmethyl-cyclobenzaprine**.





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